

Dissolving JNJ-17156516 for Scientific Experiments: A Detailed Guide

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Compound of Interest

Compound Name: JNJ-17156516

Cat. No.: B1672998

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolution of **JNJ-17156516**, a potent and selective cholecystokinin 1 (CCK1) receptor antagonist, for use in various experimental settings.^{[1][2][3]} Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

- Compound Name: **JNJ-17156516**
- Mechanism of Action: Selective CCK1 receptor antagonist.^{[1][2][3]}
- Molecular Weight: 481.37 g/mol

Solubility Data

Precise solubility data for **JNJ-17156516** is not readily available in public literature. However, based on the general characteristics of similar small molecule inhibitors and information available for other JNJ compounds, the following table provides estimated solubility in common laboratory solvents. Researchers should perform their own solubility tests for precise measurements.

Solvent	Estimated Solubility (mg/mL)	Estimated Molar Solubility (mM)	Notes
DMSO	~14	~29	Commonly used for preparing high-concentration stock solutions.
Ethanol	~2	~4.15	May be suitable for some in vivo and in vitro applications.
Water	Sparingly soluble	Sparingly soluble	Not recommended for primary stock solution preparation.

Note: The solubility values for DMSO and Ethanol are extrapolated from data for a similar JNJ compound, JNJ-7777120, and should be considered as an estimate.[\[4\]](#)

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of **JNJ-17156516** for subsequent dilution to working concentrations.

Materials:

- **JNJ-17156516** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- **Weighing:** Carefully weigh the desired amount of **JNJ-17156516** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- **Dissolution:** Vortex the solution for several minutes until the compound is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary, but care should be taken to avoid degradation.
- **Storage:** Store the stock solution in tightly sealed amber vials at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).^[3]

Preparation of Working Solutions

Objective: To dilute the high-concentration stock solution to the final working concentration required for the experiment.

Materials:

- **JNJ-17156516** stock solution (in DMSO)
- Appropriate aqueous buffer (e.g., PBS, cell culture medium)
- Sterile conical tubes or microcentrifuge tubes
- Calibrated micropipettes

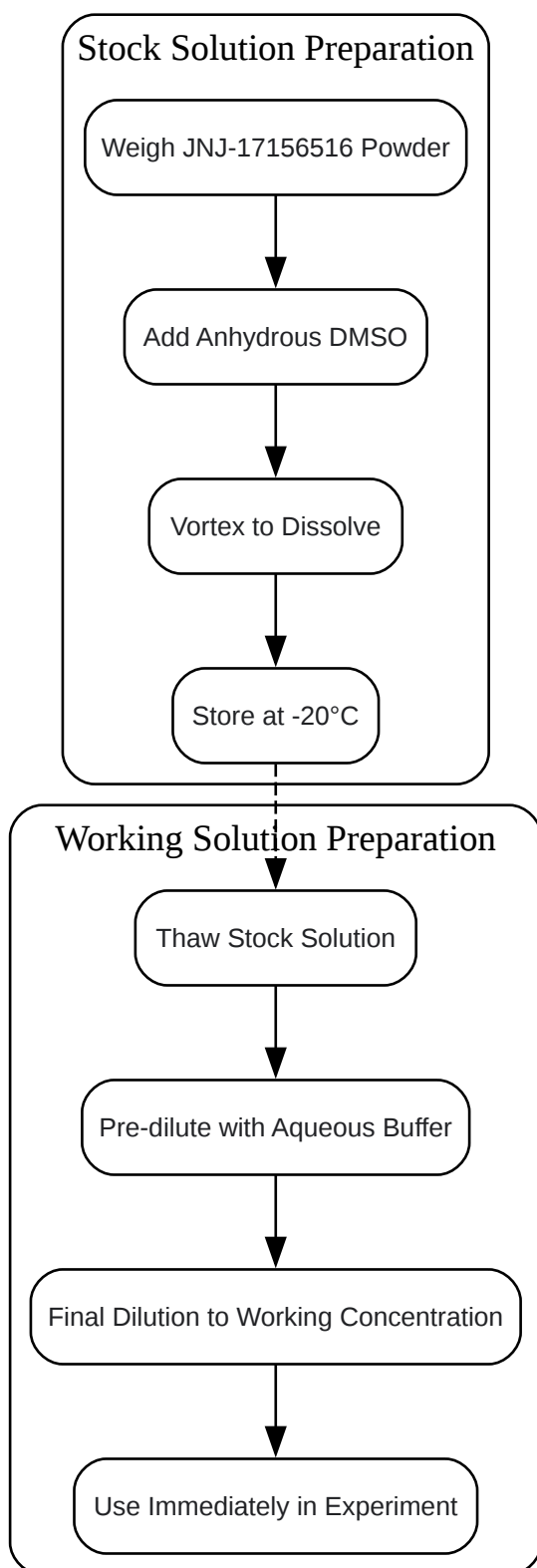
Procedure:

- **Pre-dilution (optional but recommended):** To minimize precipitation, it is advisable to first dilute the DMSO stock solution with the aqueous buffer in a stepwise manner. For example, a 1:10 dilution followed by a further dilution to the final concentration.
- **Final Dilution:** Add the required volume of the **JNJ-17156516** stock solution to the appropriate volume of the pre-warmed (if applicable) aqueous buffer.

- **Mixing:** Gently mix the solution by inverting the tube or by gentle pipetting. Avoid vigorous vortexing, which can cause precipitation.
- **Final DMSO Concentration:** Ensure that the final concentration of DMSO in the working solution is low (typically <0.5%) to avoid solvent-induced artifacts in biological assays.
- **Use Immediately:** It is recommended to prepare working solutions fresh for each experiment and use them immediately. Do not store aqueous working solutions for extended periods.

Visualization of Key Processes

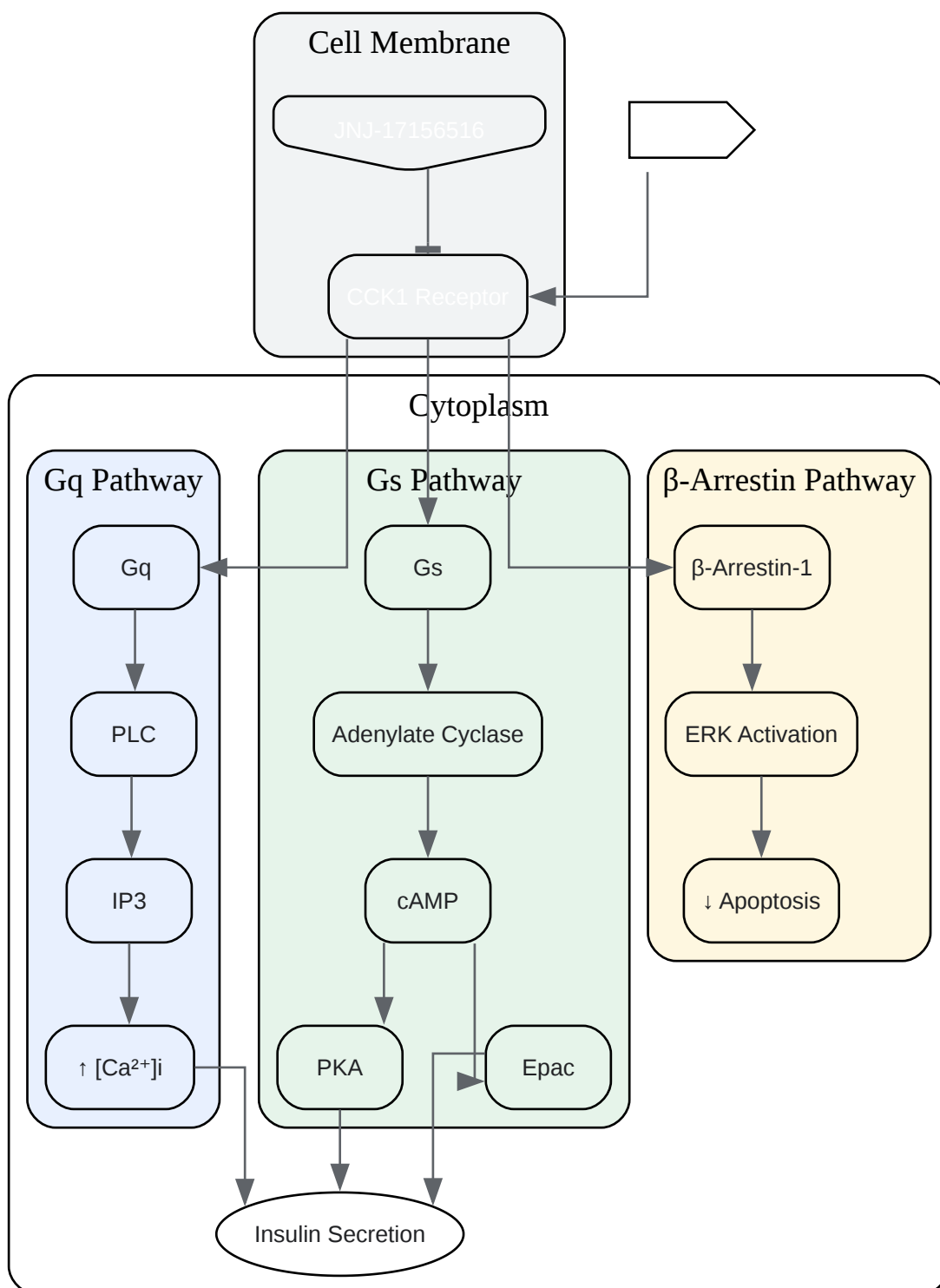
Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **JNJ-17156516** solutions.

Signaling Pathway of CCK1 Receptor



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Caption: CCK1 receptor signaling pathways.[5]

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